

iodocyclopropane CAS number and chemical identifiers

Author: BenchChem Technical Support Team. Date: December 2025



Iodocyclopropane: A Comprehensive Technical Guide

This guide provides an in-depth overview of **iodocyclopropane**, a key reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research. This document outlines its chemical identifiers, physical properties, and key experimental protocols, and visualizes its role in synthetic transformations.

Core Chemical Identifiers and Properties

lodocyclopropane, also known as cyclopropyl iodide, is a valuable organoiodine compound. [1] Its utility in synthetic organic chemistry is primarily as a building block for creating a variety of substituted cyclopropanes through organometallic and cross-coupling reactions.[1] The strained cyclopropane ring imparts conformational rigidity to the resulting molecules, a desirable feature in medicinal chemistry.[1]

A summary of its key chemical identifiers is presented in the table below for easy reference.



Identifier	Value	Reference
CAS Number	19451-11-7	[1][2][3][4]
PubChem CID	640653	[2][4]
Molecular Formula	C₃H₅I	[1][2][3]
Molecular Weight	167.98 g/mol	[1][3]
IUPAC Name	iodocyclopropane	[2]
InChI	InChI=1S/C3H5I/c4-3-1-2- 3/h3H,1-2H2	[2]
InChIKey	VLODBNNWEWTQJX- UHFFFAOYSA-N	[1][2]
SMILES	C1CC1I	[2][3]
EC Number	818-892-2	[2][4]

Experimental Protocols

lodocyclopropane is a versatile intermediate in a range of chemical transformations. Below are detailed experimental protocols for its synthesis and a key cross-coupling reaction.

Synthesis of Iodocyclopropane

A common method for the preparation of **iodocyclopropane** involves the reaction of cyclopropanecarboxylic acid with iodine and lead tetraacetate.

Materials:

- Cyclopropanecarboxylic acid
- · Lead tetraacetate
- Iodine
- Benzene (solvent)



- Sodium bicarbonate solution
- Sodium thiosulfate solution
- · Magnesium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- A solution of cyclopropanecarboxylic acid in benzene is prepared in a reaction flask.
- Lead tetraacetate and iodine are added to the solution while stirring.
- The reaction mixture is heated to reflux for a specified period, typically several hours, while being protected from light.
- After cooling to room temperature, the mixture is filtered to remove insoluble lead salts.
- The filtrate is washed successively with sodium bicarbonate solution and sodium thiosulfate solution to remove unreacted acid and iodine.
- The organic layer is dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure using a rotary evaporator.
- The crude **iodocyclopropane** is purified by distillation to yield the final product.

Palladium-Catalyzed Direct Cyclopropylation of Heterocycles

lodocyclopropane is an effective reagent for the direct cyclopropylation of various heterocycles, a reaction of significant importance in medicinal chemistry.[4]

Materials:



Iodocyclopropane

- Heterocycle (e.g., benzoxazole)
- Palladium catalyst (e.g., Pd(OAc)₂)
- Ligand (e.g., a phosphine ligand)
- Base (e.g., K₂CO₃)
- Solvent (e.g., toluene or dioxane)
- Schlenk flask or similar reaction vessel
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- To a Schlenk flask under an inert atmosphere, add the heterocycle, palladium catalyst, ligand, and base.
- Add the solvent, followed by the addition of **iodocyclopropane**.
- The reaction mixture is heated to the desired temperature (typically 80-120 °C) and stirred for several hours until the reaction is complete, as monitored by techniques like TLC or GC-MS.
- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is diluted with an organic solvent and washed with water or brine.
- The organic layer is dried over a suitable drying agent (e.g., Na₂SO₄ or MgSO₄).
- The solvent is removed in vacuo.
- The crude product is purified by column chromatography on silica gel to afford the desired 2cyclopropyl-substituted heterocycle.



Reaction Workflow

The following diagram illustrates a generalized workflow for a palladium-catalyzed cross-coupling reaction involving **iodocyclopropane**. This type of reaction is fundamental to the construction of complex organic molecules from simpler precursors.



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Caption: Generalized workflow for Palladium-catalyzed cross-coupling.

This technical guide provides a foundational understanding of **iodocyclopropane** for professionals engaged in chemical research and development. The provided data and protocols are intended to facilitate its application in the synthesis of novel chemical entities.

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- To cite this document: BenchChem. [iodocyclopropane CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at:



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